

D-Glucose-13C-2 molecular weight and formula

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Compound of Interest

Compound Name: D-Glucose-13C-2

Cat. No.: B12419836

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Technical Guide: D-Glucose-13C-2

For Researchers, Scientists, and Drug Development Professionals

This guide provides a focused analysis of the molecular properties of **D-Glucose-13C-2**, an isotopically labeled form of D-glucose. The incorporation of a carbon-13 isotope at the second carbon position imparts a specific mass change that is critical for various analytical and metabolic research applications.

Core Molecular Data

The fundamental properties of **D-Glucose-13C-2** are defined by its molecular formula and weight, which differ from the unlabeled D-glucose due to the presence of the heavier carbon isotope.

Molecular Formula and Weight Comparison

Compound	Molecular Formula	Isotopic Formula	Average Molecular Weight (g/mol)	Monoisotopic Mass (Da)
D-Glucose	C ₆ H ₁₂ O ₆ [1][2][3][4][5]	¹² C ₆ H ₁₂ O ₆	180.16	180.063388
D-Glucose-13C-2	C ₆ H ₁₂ O ₆	¹³ C ¹² C ₅ H ₁₂ O ₆	181.15	181.066743

Note: The average molecular weight is calculated using the natural abundance of all isotopes. The monoisotopic mass is calculated using the mass of the most abundant isotope of each element, except where specified.

Understanding the Isotopic Labeling

D-Glucose-13C-2 is a glucose molecule where the carbon atom at the second position (C-2) is a carbon-13 (^{13}C) isotope instead of the more common carbon-12 (^{12}C). Carbon-13 is a stable, non-radioactive isotope of carbon containing six protons and seven neutrons. This additional neutron increases the atomic mass of this specific carbon atom to approximately 13.003355 atomic mass units.

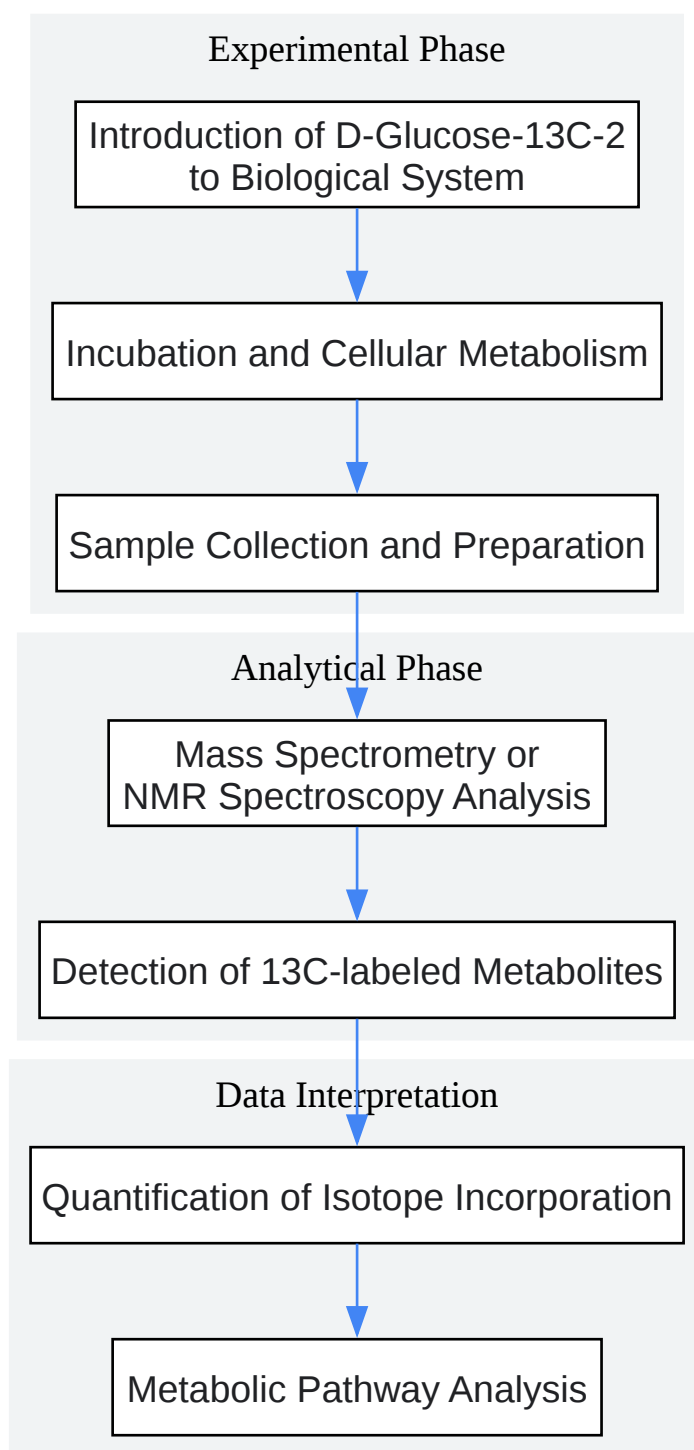
The molecular formula remains $\text{C}_6\text{H}_{12}\text{O}_6$ as the number of atoms of each element does not change. However, the presence of the heavier isotope results in an increase in the molecule's overall mass. This precise mass difference is detectable by mass spectrometry, making **D-Glucose-13C-2** a valuable tool for tracer studies in metabolic research.

Experimental Considerations

While this document does not detail specific experimental protocols, it is important to note that the use of **D-Glucose-13C-2** in research, such as in metabolic flux analysis or biomolecular NMR, relies on the principles of isotope tracing. The distinct mass of the labeled glucose allows researchers to follow its path through various metabolic pathways and quantify its incorporation into downstream metabolites. The choice of analytical technique, primarily mass spectrometry or nuclear magnetic resonance (NMR) spectroscopy, will dictate the specific experimental setup.

Logical Workflow for Isotopic Analysis

The general workflow for utilizing **D-Glucose-13C-2** in a research setting is outlined below. This logical diagram illustrates the process from introduction of the labeled compound to data analysis.



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Caption: A generalized workflow for metabolic studies using **D-Glucose-13C-2**.

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